

Kalibor (Sodium Tetraphenylborate): A Technical Guide for Classical Analytical Chemistry

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Compound of Interest

Compound Name: *Kalibor*

Cat. No.: *B116482*

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This technical guide provides an in-depth exploration of the role of **Kalibor**, the commercial name for sodium tetraphenylborate, in classical analytical chemistry. While the field has evolved with instrumental methods, classical techniques, such as gravimetric analysis, remain fundamental for their accuracy and reliability in quantitative analysis.[1][2][3] **Kalibor** serves as a key precipitating agent in this domain, particularly for the precise determination of specific monovalent cations.

Core Application: Gravimetric Analysis

Kalibor's primary function in classical analytical chemistry is as a selective precipitating agent in gravimetric analysis.[4] This method relies on the quantitative precipitation of an analyte from a solution, followed by the separation and weighing of the precipitate. The mass of the precipitate is then used to calculate the concentration of the analyte in the original sample.[5][6][7]

Kalibor is particularly effective for the gravimetric determination of the following monovalent cations:

- Potassium (K^+)
- Rubidium (Rb^+)

- Cesium (Cs⁺)
- Ammonium (NH₄⁺)
- Other monovalent ions such as Ag(I), Cu(I), and Tl(I)[4]

The utility of **Kalibor** stems from its ability to form stable, sparingly soluble precipitates with these large cations. The large size of the tetraphenylborate anion, [B(C₆H₅)₄][−], facilitates the formation of crystalline precipitates that are easy to filter, wash, and weigh, which are critical steps for a successful gravimetric analysis.[6]

Quantitative Data

The following table summarizes the key properties of **Kalibor** and the stoichiometry of its reaction with potassium, a common analyte.

Parameter	Value	Reference
Chemical Name	Sodium Tetraphenylborate	[4]
Commercial Name	Kalibor	[4]
CAS Number	143-66-8	[4]
Molecular Formula	C ₂₄ H ₂₀ BNa	[4]
Molecular Weight	342.22 g/mol	[4]
Precipitation Reaction with K ⁺	$\text{K}^+(\text{aq}) + [\text{B}(\text{C}_6\text{H}_5)_4]^{-}(\text{aq}) \rightarrow \text{K}-\text{INVALID-LINK--}$	
Molar Mass of K[B(C ₆ H ₅) ₄]	358.33 g/mol	
Gravimetric Factor for K ⁺	0.1091 (K / K[B(C ₆ H ₅) ₄])	

Experimental Protocol for Gravimetric Determination of Potassium (K⁺) using Kalibor

This protocol outlines the key steps for the quantitative determination of potassium ions in a sample solution.

1. Sample Preparation:

- Accurately weigh a sample containing the analyte and dissolve it in a suitable solvent, typically distilled or deionized water.
- Adjust the pH of the solution to be slightly acidic (pH 4-5) using a suitable buffer to ensure complete precipitation and prevent the precipitation of hydroxides of other metals.

2. Precipitation:

- Heat the sample solution to about 70-80°C.
- Slowly add a freshly prepared solution of **Kalibor** (sodium tetraphenylborate) to the heated sample solution with constant stirring. An excess of the precipitating agent is added to ensure the complete precipitation of the potassium ions.[6]
- The formation of a white, crystalline precipitate of potassium tetraphenylborate ($K[B(C_6H_5)_4]$) indicates a positive reaction.

3. Digestion:

- Allow the precipitate to "digest" by keeping the solution hot (without boiling) for a period, typically 30 minutes to an hour.[5][8] Digestion promotes the formation of larger, more easily filterable crystals and reduces impurities.[8]

4. Filtration and Washing:

- Filter the hot solution through a pre-weighed sintered glass crucible or ashless filter paper.[8]
- Wash the precipitate with a small amount of a dilute, cold solution of potassium tetraphenylborate to remove any co-precipitated impurities without dissolving the precipitate. Following this, wash with a small amount of cold distilled water.

5. Drying:

- Dry the crucible and precipitate in an oven at a temperature of 110-120°C to a constant weight.[5] This step removes any residual water.

6. Weighing and Calculation:

- Cool the crucible in a desiccator to prevent moisture absorption and then weigh it accurately on an analytical balance.^{[6][7]}
- The mass of the precipitate is determined by subtracting the mass of the empty crucible.
- The mass of potassium in the original sample can be calculated using the following formula:

$$\text{Mass of K}^+ = \text{Mass of K[B(C}_6\text{H}_5)_4\text{] precipitate} \times \text{Gravimetric Factor}$$

$$\text{Gravimetric Factor} = (\text{Atomic Mass of K}) / (\text{Molar Mass of K[B(C}_6\text{H}_5)_4\text{]})$$

Experimental Workflow



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Caption: Workflow for Gravimetric Analysis using **Kalibor**.

In conclusion, **Kalibor** (sodium tetraphenylborate) is a valuable reagent in classical analytical chemistry for the precise and reliable gravimetric determination of potassium and other large monovalent cations. Its ability to form a stable, crystalline precipitate makes it an excellent choice for quantitative analysis where high accuracy is required.

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